

A Comprehensive Technical Guide to 1-Ethylcyclohexene: CAS Number and Safety Information

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Compound of Interest

Compound Name: 1-Ethylcyclohexene

Cat. No.: B074122

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This technical guide provides an in-depth overview of the chemical identifier and critical safety information for **1-Ethylcyclohexene**. The following sections detail its properties, hazards, handling procedures, and relevant experimental methodologies to ensure safe laboratory practices.

Chemical Identification and Properties

1-Ethylcyclohexene is a cyclic alkene. Its unique identifier is the CAS (Chemical Abstracts Service) Registry Number, which is essential for unambiguous identification in research and regulatory contexts.

CAS Number: 1453-24-3[1][2][3][4]

The physical and chemical properties of **1-Ethylcyclohexene** are crucial for understanding its behavior and potential hazards. These properties are summarized in the table below.

Table 1: Physicochemical Properties of **1-Ethylcyclohexene**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄	[2][4][5]
Molecular Weight	110.20 g/mol	[2][5][6]
Appearance	Liquid	[6][7]
Density	0.814 - 0.824 g/mL	[2][5][8]
Boiling Point	135.1 - 137 °C	[2][5][8]
Melting Point	-110 °C	[5][8]
Flash Point	19.2 °C	[2]
Refractive Index	1.453 - 1.457	[2][5][8]
Vapor Pressure	9.7 mmHg at 25°C	[2]

Safety and Hazard Information

While a specific GHS classification for **1-Ethylcyclohexene** is not consistently available across public databases, its properties, particularly its low flash point, indicate that it should be handled as a flammable liquid. It is also reported to be an irritant and may have narcotic effects.[6][7]

Table 2: Summary of Hazard Information

Hazard Type	Description	Source(s)
Physical Hazards	Flammable liquid and vapor. Vapors may form explosive mixtures with air.	[2]
Health Hazards	Irritating to eyes, mucous membranes, and the upper respiratory tract. May cause narcotic effects such as nausea, dizziness, and headache.	[6][7]

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for splash hazards.	To prevent eye contact which can cause irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing.	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be required.	To prevent inhalation of vapors.

Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to minimize the risks associated with **1-Ethylcyclohexene**.

Handling:

- Always handle in a well-ventilated area, preferably a chemical fume hood.[\[9\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[10\]](#)
- Use non-sparking tools and explosion-proof equipment.
- Ground and bond containers when transferring the liquid to prevent static discharge.[\[11\]](#)
- Avoid contact with skin and eyes and avoid inhaling vapors.
- Keep containers tightly closed when not in use.[\[9\]](#)[\[11\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Store in approved, tightly sealed containers.[\[11\]](#)
- Flammable liquid storage cabinets are recommended.[\[9\]](#)
- Do not store in standard refrigerators or freezers; use only units specifically designed for flammable materials.[\[9\]](#)

Table 4: First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. Water spray can be used to cool fire-exposed containers, but a solid stream of water may spread the fire.

- **Specific Hazards:** The vapor is heavier than air and can travel to an ignition source and flash back. Containers may explode when heated.

Experimental Protocols for Safety Assessment

Standardized experimental protocols are used to determine the safety and hazard properties of chemicals. While specific reports for **1-Ethylcyclohexene** are not publicly available, the following methodologies represent the standard approach for a substance with its characteristics.

Flash Point Determination

The flash point is a critical measure of flammability. For a liquid like **1-Ethylcyclohexene** with a flash point below 79°C, closed-cup methods are generally preferred as they provide a more conservative (lower) and safer estimate.[\[12\]](#)[\[13\]](#)

Methodology: Pensky-Martens Closed Cup Test (ASTM D93)

This method is suitable for liquids that may form a surface film.[\[14\]](#)

- **Apparatus:** A Pensky-Martens closed cup tester, which consists of a test cup with a close-fitting lid, a stirring mechanism, and a means to apply an ignition source.
- **Procedure:** a. A specific volume of the sample (e.g., 75 mL) is placed into the test cup.[\[14\]](#) b. The sample is heated at a slow, constant rate while being continuously stirred.[\[14\]](#) c. At specified temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid. d. The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors to ignite momentarily.[\[12\]](#)

Acute Oral Toxicity (LD50) Assessment

The median lethal dose (LD50) is a measure of acute toxicity. Modern methods aim to reduce the number of animals used.[\[15\]](#)[\[16\]](#)

Methodology: Up-and-Down Procedure (UDP) (OECD Test Guideline 425)

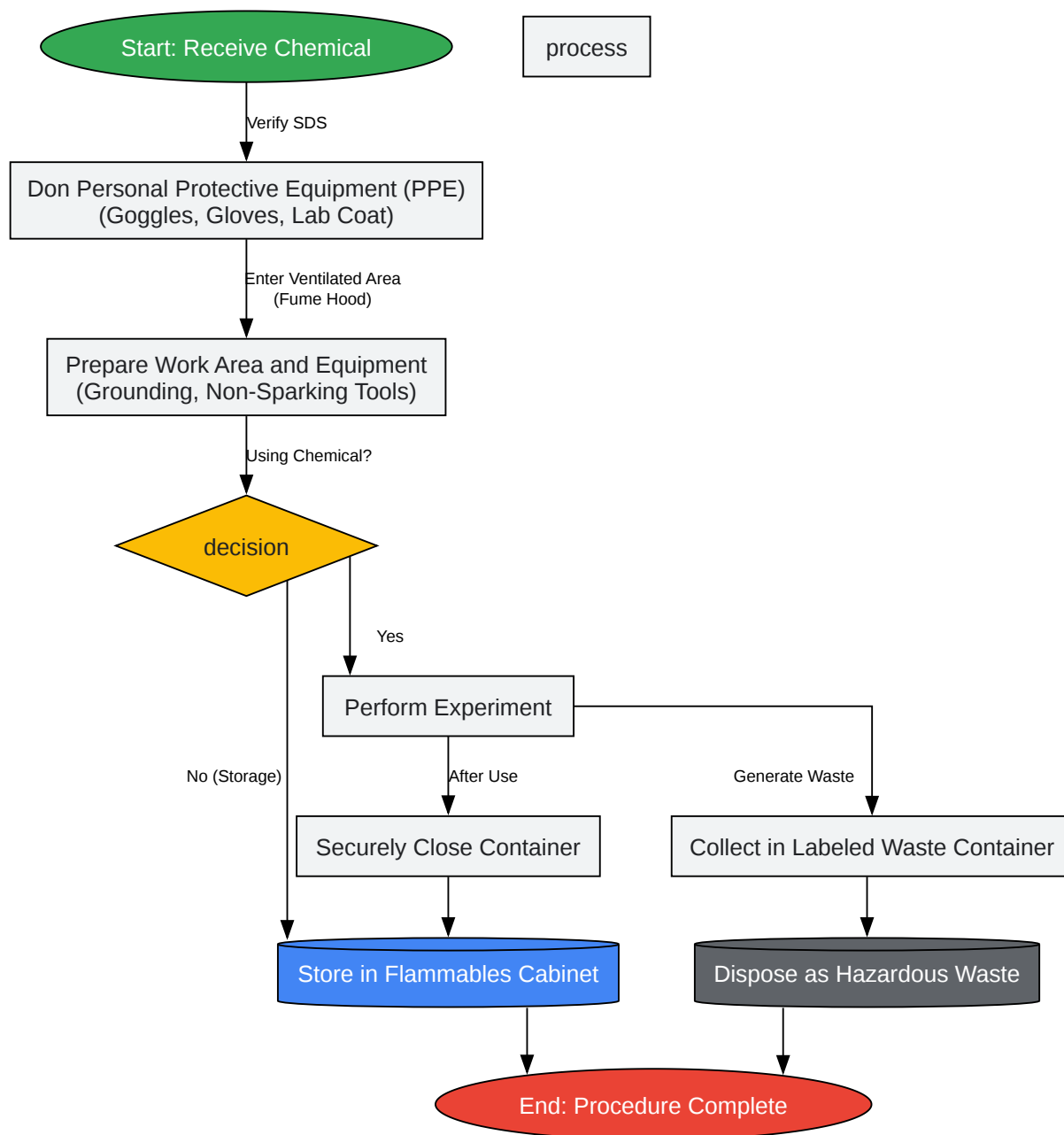
This method is a sequential test that minimizes the number of animals required.[\[15\]](#)[\[17\]](#)

- Principle: Animals are dosed one at a time. If an animal survives, the dose for the next animal is increased. If the animal dies, the dose for the next is decreased.[16]
- Procedure: a. A starting dose is selected based on available information about the substance's toxicity. b. A single animal is dosed. c. The animal is observed for a set period (e.g., up to 14 days) for signs of toxicity and mortality.[17] d. The dose for the next animal is adjusted based on the outcome for the previous animal, using a defined dose progression factor (e.g., 3.2).[16] e. The test continues until a stopping criterion is met (e.g., a certain number of reversals in outcome have occurred). f. The LD50 value and its confidence interval are then calculated using a maximum likelihood method.[17]
- Limit Test: If low toxicity is expected, a limit test can be performed at a high dose (e.g., 2000 or 5000 mg/kg). If no mortality is observed in a small group of animals, no further testing is needed.[15][16]

Visualized Workflows

Safe Handling and Storage Workflow

The following diagram illustrates the logical flow for the safe handling and storage of **1-Ethylcyclohexene** in a laboratory setting.



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Caption: Workflow for the safe handling and storage of **1-Ethylcyclohexene**.

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